

Tectoridin: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 5,8,4'-Trihydroxy-7-methoxyflavone 8-O-glucoside

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Introduction: Unveiling the Therapeutic Potential of Tectoridin

Tectoridin, a prominent isoflavone glycoside, has emerged as a compound of significant interest within the scientific and pharmaceutical communities. Known chemically as 8-(beta-D-Glucopyranosyloxy)-5-hydroxy-2-(4-hydroxyphenyl)-7-methoxy-4H-1-benzopyran-4-one, and also by its synonym Shekanin, this natural product boasts a diverse range of pharmacological activities.^{[1][2]} Historically utilized in traditional medicine, modern research is now elucidating the molecular mechanisms that underpin its therapeutic effects, paving the way for its potential application in contemporary drug discovery and development.

This technical guide provides an in-depth exploration of Tectoridin, offering researchers, scientists, and drug development professionals a comprehensive resource. We will delve into its chemical and physical properties, biosynthesis, and methodologies for its extraction, isolation, and quantification. Furthermore, this guide will detail its significant biological activities, including its anti-inflammatory, hepatoprotective, estrogenic, and anti-cancer properties, with a focus on the underlying signaling pathways. Each section is designed to provide not only factual information but also the rationale behind experimental choices, ensuring a thorough understanding of this promising molecule.

Chemical and Physical Properties

A foundational understanding of Tectoridin's chemical and physical characteristics is paramount for its effective study and application.

Property	Value	Reference
IUPAC Name	5-hydroxy-3-(4-hydroxyphenyl)-6-methoxy-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one	[3]
Synonyms	Tectorigenin 7-glucoside, Shekanin	[1][2]
CAS Number	611-40-5	[3]
Molecular Formula	C ₂₂ H ₂₂ O ₁₁	[1][3]
Molecular Weight	462.4 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[1][4]
Solubility	Soluble in methanol and DMSO. Moderately soluble in water (approx. 142.96 ± 6.01 mg/L).	[1][4]

Biosynthesis of Tectoridin

Tectoridin is a product of the complex phenylpropanoid pathway in plants, which is responsible for the synthesis of a wide array of secondary metabolites, including flavonoids and isoflavonoids.[5][6] The biosynthesis of isoflavones is primarily observed in leguminous plants.[5][7]

The pathway commences with the amino acid phenylalanine, which is converted through a series of enzymatic reactions to produce 4-coumaroyl-CoA. This intermediate is then combined

with three molecules of malonyl-CoA by chalcone synthase (CHS) to form naringenin chalcone. Chalcone isomerase (CHI) then catalyzes the cyclization of naringenin chalcone to form the flavanone naringenin.[8]

A key and committing step in isoflavonoid biosynthesis is the 2,3-aryl migration of the B-ring of a flavanone intermediate, a reaction catalyzed by isoflavone synthase (IFS), a cytochrome P450 enzyme.[7][8][9] This reaction converts naringenin to the isoflavone genistein. Subsequent enzymatic modifications, including methylation and glycosylation, lead to the formation of a diverse array of isoflavonoids.[6] Specifically for Tectoridin, a series of methylation and hydroxylation steps on an isoflavone backbone, followed by glycosylation at the 7-position with a glucose molecule via a UDP-glycosyltransferase (UGT), results in the final structure of Tectoridin.[6]

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